

Technical Support Center: 6-Aminoundecanedioic Acid Storage and Stability

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Compound of Interest

Compound Name: 6-aminoundecanedioic Acid

CAS No.: 104178-12-3

Cat. No.: B14343681

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Welcome to the technical support center for **6-aminoundecanedioic acid**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into the stable storage and handling of this bifunctional molecule. Here, we address common questions and troubleshooting scenarios to ensure the integrity of your experiments.

Introduction

6-Aminoundecanedioic acid is a valuable bifunctional monomer, featuring both a primary amine and two carboxylic acid groups. This unique structure makes it an important building block in the synthesis of specialty polyamides and other polymers. However, these same reactive groups can also be susceptible to degradation if the compound is not stored under optimal conditions. Understanding the potential degradation pathways and implementing proper storage protocols are critical for maintaining its purity and reactivity, thereby ensuring reproducible experimental outcomes.

This guide provides a structured approach to preventing degradation, troubleshooting common issues, and verifying the stability of your **6-aminoundecanedioic acid** samples.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that can cause the degradation of **6-aminoundecanedioic acid** during storage?

A1: The degradation of **6-aminoundecanedioic acid** is primarily influenced by three factors:

- **Moisture:** As a hygroscopic compound, it can absorb water from the atmosphere. This moisture can facilitate hydrolytic reactions and may lead to clumping of the solid material.^[1] For polyamide materials, which are polymers of similar monomers, storage in a dry environment with humidity below 50% is recommended.^[1]
- **Temperature:** Elevated temperatures can accelerate the rates of various degradation reactions, including oxidation, intramolecular cyclization (lactam formation), and polymerization.
- **Oxygen:** The presence of oxygen, particularly in combination with light or trace metal impurities, can lead to oxidative degradation of the amino group and the alkyl chain.^[2]

Q2: What are the ideal storage conditions for long-term stability?

A2: For optimal long-term stability, **6-aminoundecanedioic acid** should be stored under the following conditions:

- **Temperature:** Store in a cool, dry place. For long-term storage, refrigeration at 2-8°C is recommended. Some sources suggest that for other amino acids, storage at 5°C is suitable for long-term preservation.
- **Atmosphere:** Store under an inert atmosphere, such as argon or nitrogen, to minimize contact with oxygen and moisture. This is particularly important for preventing oxidative degradation.
- **Container:** Use a tightly sealed, opaque container to protect the compound from light and moisture ingress.^[1] Moisture-barrier packaging is highly recommended.^[1]

Parameter	Recommended Condition	Rationale
Temperature	2-8°C (Refrigerated)	Slows down reaction kinetics of potential degradation pathways.
Atmosphere	Inert Gas (Argon, Nitrogen)	Prevents oxidation of the amino group and alkyl chain.
Humidity	Low (ideally <50%)	Minimizes moisture absorption and subsequent hydrolysis or clumping.[1]
Light	Protected (Opaque container)	Prevents photo-initiated degradation.
Container	Tightly Sealed	Prevents exposure to atmospheric moisture and oxygen.[1]

Q3: I've noticed my solid **6-aminoundecanedioic acid** has formed clumps. Is it still usable?

A3: Clumping is a common issue and is typically caused by the absorption of moisture. While the material may still be usable, the presence of water can impact the accuracy of weighing and may indicate that some degradation has begun. It is highly recommended to dry the material under a vacuum at a gentle temperature before use, especially for applications sensitive to water content, such as polymerization reactions. To prevent future clumping, always store the compound in a desiccator or a dry box.[1]

Q4: Can **6-aminoundecanedioic acid** degrade in solution? What are the best practices for storing solutions?

A4: Yes, **6-aminoundecanedioic acid** is generally less stable in solution compared to its solid form. The solvent can participate in degradation reactions. For instance, in aqueous solutions, the pH can significantly influence stability. It is best practice to prepare solutions fresh for each experiment. If short-term storage is unavoidable:

- Solvent: Use a high-purity, anhydrous solvent if the application allows.

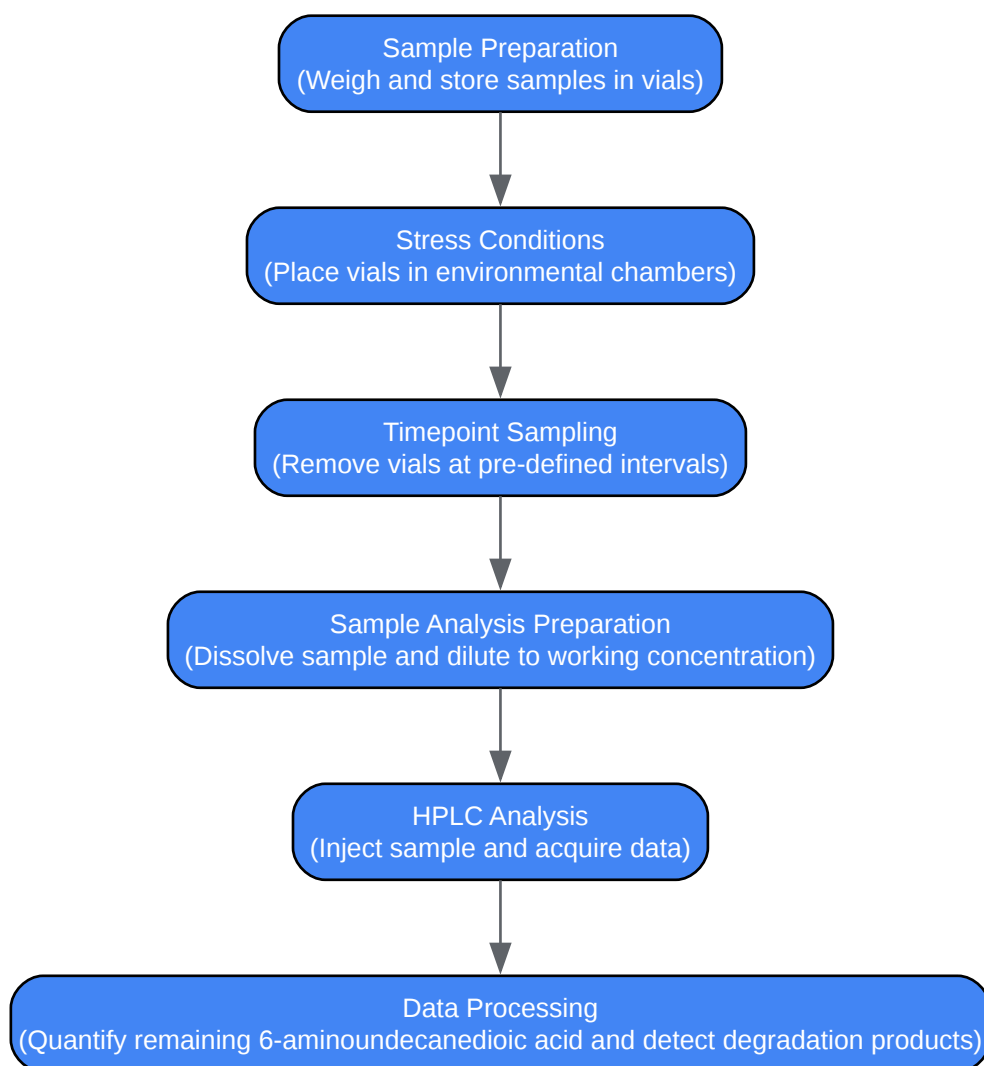
- pH: If using aqueous solutions, consider the pH. The zwitterionic nature of amino acids means their charge and reactivity can be pH-dependent.
- Storage: Store solutions at low temperatures (2-8°C or frozen at -20°C for longer periods). Avoid repeated freeze-thaw cycles.

Q5: What are the likely degradation products of **6-aminoundecanedioic acid**?

A5: Based on its chemical structure, the following degradation products are plausible:

- Lactam: Intramolecular cyclization between the amine and one of the carboxylic acid groups can form a lactam.^{[3][4]} This is a common reaction for amino acids, especially upon heating.
^[3]
- Oligomers/Polymers: Intermolecular condensation between the amine of one molecule and a carboxylic acid of another can lead to the formation of dimers, oligomers, and eventually polyamides. This is essentially an uncontrolled polymerization.
- Oxidation Products: Oxidative deamination of the amino group can lead to the formation of a keto-acid.^[5] Oxidation of the long alkyl chain is also possible.

Potential Degradation Pathways



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Caption: Workflow for the stability assessment of **6-aminoundecanedioic acid**.

Step-by-Step Procedure

a. Sample Preparation:

- Accurately weigh 10-20 mg of **6-aminoundecanedioic acid** into several vials for each storage condition to be tested.
- Leave some vials open to the atmosphere for high humidity conditions and tightly cap others. For photostability, use clear glass vials.

b. Storage Conditions (ICH Guidelines as a reference)[6][7]:

- Control: 5°C ± 3°C (refrigerator)
- Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
- Photostability: In a photostability chamber according to ICH Q1B guidelines.
- Long-term: 25°C ± 2°C / 60% RH ± 5% RH

c. Time Points:

- Pull samples for analysis at initial (T=0), 1, 3, and 6 months for long-term and accelerated conditions.
- For photostability, follow the ICH Q1B recommended exposure duration.

d. Sample Analysis:

- At each time point, take a vial from each condition.
- Dissolve the contents in a suitable solvent (e.g., a mixture of water and acetonitrile).
- Dilute the solution to a known concentration within the calibration range of the HPLC method.
- Analyze by HPLC.

e. HPLC Method (Example):

- Column: C18 reversed-phase, 4.6 x 150 mm, 5 µm
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient: Start with a low percentage of B, and gradually increase to elute the compound and any potential degradation products.

- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detection: UV at a low wavelength (e.g., 210 nm) or CAD for more universal detection of non-chromophoric degradation products. [8] f. Data Analysis:
- Create a calibration curve using the reference standard.
- Quantify the amount of **6-aminoundecanedioic acid** remaining in each sample at each time point.
- Examine the chromatograms for the appearance of new peaks, which would indicate degradation products.
- Calculate the percentage of degradation for each condition and time point.

Expected Outcome

The results of this study will provide a stability profile for **6-aminoundecanedioic acid** under various conditions, allowing for the determination of an appropriate shelf-life and recommended storage conditions.

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